

An In-depth Technical Guide to Vinyltriethoxysilane: Chemical Structure, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vinyltriethoxysilane

Cat. No.: B1683064

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Introduction

Vinyltriethoxysilane (VTES) is a bifunctional organosilicon compound widely utilized across various scientific and industrial sectors. Its unique molecular structure, featuring a reactive vinyl group and hydrolyzable ethoxy groups, allows it to act as a crucial intermediary for bonding organic polymers to inorganic substrates. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and key applications of **vinyltriethoxysilane**, with a focus on its role as a coupling agent. Detailed reaction mechanisms and experimental protocols are presented to facilitate its practical application in research and development.

Chemical Structure and Identification

Vinyltriethoxysilane is systematically named ethenyl(triethoxy)silane. Its structure consists of a central silicon atom bonded to a vinyl group ($-\text{CH}=\text{CH}_2$) and three ethoxy groups ($-\text{OCH}_2\text{CH}_3$).

DOT Script for Chemical Structure of **Vinyltriethoxysilane**:

Figure 1: Chemical Structure of **Vinyltriethoxysilane**.

Identifier	Value
IUPAC Name	Ethenyl(triethoxy)silane
CAS Number	78-08-0
Molecular Formula	C ₈ H ₁₈ O ₃ Si
Molecular Weight	190.31 g/mol
InChI Key	FWDBOZPQNFPOLF-UHFFFAOYSA-N
SMILES	CCO--INVALID-LINK--(OCC)OCC

Physicochemical Properties

Vinyltriethoxysilane is a colorless liquid with a characteristic fruity odor.^[1] A summary of its key physical and chemical properties is presented in the table below.

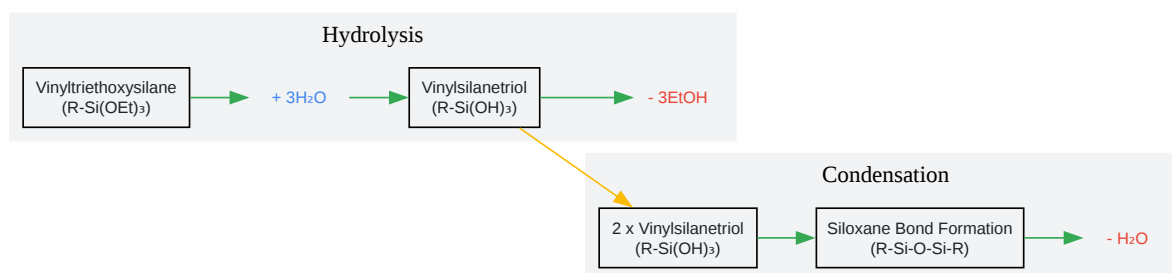
Property	Value	Reference(s)
Appearance	Colorless liquid	[1][2]
Boiling Point	160-161 °C	[2]
Melting Point	< 0 °C	[3]
Density	0.903 g/cm ³ at 25 °C	[2][4]
Refractive Index	1.397 - 1.399 at 20 °C	[3][5]
Flash Point	34 °C	[3][4]
Vapor Pressure	7 hPa at 20 °C	[3]
Solubility	Decomposes in water; miscible with organic solvents	[3][5]

Chemical Reactivity: Hydrolysis and Condensation

The utility of **vinyltriethoxysilane** as a coupling agent stems from the reactivity of its ethoxysilyl groups. These groups undergo hydrolysis in the presence of water to form reactive

silanol groups (Si-OH). Subsequently, these silanol groups can condense with each other to form stable siloxane bonds (Si-O-Si) or with hydroxyl groups on the surface of inorganic substrates. This process can be catalyzed by either acids or bases.

DOT Script for Hydrolysis and Condensation of **Vinyltriethoxysilane**:



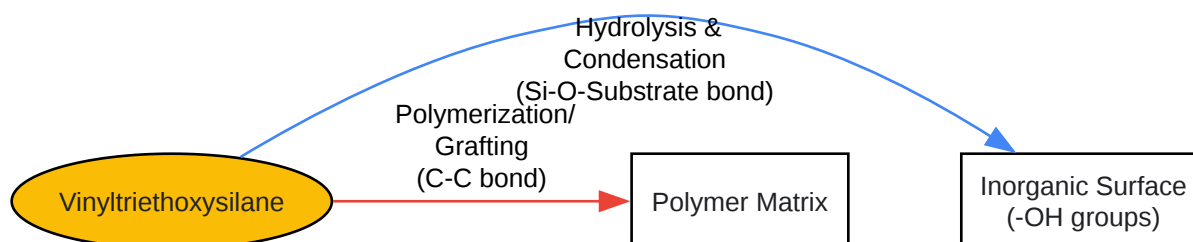
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Figure 2: Hydrolysis and Condensation of **Vinyltriethoxysilane**.

Application as a Coupling Agent

Vinyltriethoxysilane is extensively used as a coupling agent to improve the adhesion between inorganic fillers (e.g., glass fibers, silica) and organic polymer matrices (e.g., polyethylene, polypropylene). The dual functionality of the molecule is key to this application. The ethoxy groups hydrolyze and form covalent bonds with the inorganic surface, while the vinyl group can copolymerize or graft onto the organic polymer. This creates a strong and durable interface, enhancing the mechanical properties and moisture resistance of the composite material.

DOT Script for **Vinyltriethoxysilane** as a Coupling Agent:



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Figure 3: Mechanism of Action as a Coupling Agent.

Experimental Protocols

Synthesis of Vinyltriethoxysilane

The following protocol is based on the reaction of vinyltrichlorosilane with ethanol.

Materials:

- Vinyltrichlorosilane
- Anhydrous Ethanol
- Magnesium Ethylate (for neutralization)

Procedure:

- In a reaction vessel equipped for distillation, add vinyltrichlorosilane.
- Slowly add anhydrous ethanol to the vinyltrichlorosilane in a 3:1 molar ratio. The addition rate should be controlled to maintain the reaction temperature between 10-40 °C under vacuum (550-700 mmHg).
- During the addition, continuously remove the by-product, hydrochloric acid, using an acid absorption unit.
- After the addition is complete, collect the distilled **vinyltriethoxysilane**.
- For neutralization, add 3-5% magnesium ethylate to the collected **vinyltriethoxysilane** and reflux at 70-90 °C for 3-4 hours, or until the pH is between 7 and 9.

Surface Modification of Silica Nanoparticles

This protocol details the functionalization of silica nanoparticles with **vinyltriethoxysilane**.

Materials:

- Silica Nanoparticles
- Anhydrous Toluene or Ethanol
- **Vinyltriethoxysilane** (VTES)
- Triethylamine (optional catalyst)

Procedure:

- Disperse the silica nanoparticles in anhydrous toluene or ethanol in a round-bottom flask.
- Add the desired amount of **vinyltriethoxysilane** to the nanoparticle suspension.
- Optionally, add a catalytic amount of triethylamine.
- Reflux the mixture with stirring for 12-24 hours under an inert atmosphere (e.g., nitrogen).
- Cool the reaction mixture to room temperature.
- Collect the functionalized nanoparticles by centrifugation.
- Wash the nanoparticles thoroughly with fresh solvent to remove unreacted silane.
- Dry the modified nanoparticles under vacuum.

Conclusion

Vinyltriethoxysilane is a versatile and indispensable chemical for researchers and professionals in materials science and drug development. Its ability to bridge the organic-inorganic interface through a well-understood hydrolysis and condensation mechanism makes it a powerful tool for enhancing the properties of composite materials. The provided data and protocols serve as a foundational guide for the effective and safe application of **vinyltriethoxysilane** in a laboratory setting.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Vinyltriethoxysilane: Chemical Structure, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683064#vinyltriethoxysilane-chemical-structure-and-properties]

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